

Application Notes and Protocols for Assessing (-)-Yomogin-Induced Apoptosis

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Compound of Interest

Compound Name: (-)-Yomogin

Cat. No.: B12108371

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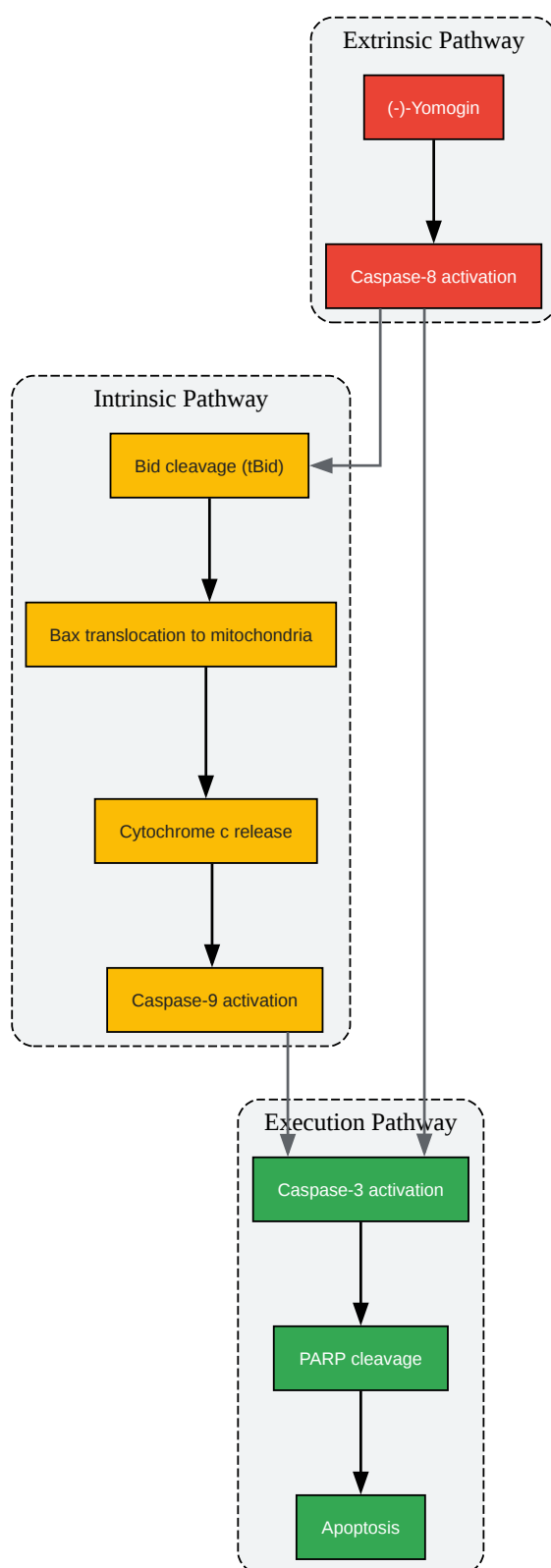
Introduction

(-)-Yomogin, a sesquiterpene lactone isolated from *Artemisia princeps*, has demonstrated potential as an anti-cancer agent by inducing apoptosis in cancer cells.^[1] Understanding the precise mechanisms by which **(-)-Yomogin** triggers programmed cell death is crucial for its development as a therapeutic agent. These application notes provide a comprehensive set of protocols for researchers to investigate and quantify **(-)-Yomogin**-induced apoptosis. The methodologies detailed below cover the analysis of key apoptotic events, from early-stage membrane alterations to the execution phase of apoptosis, and the elucidation of the underlying signaling pathways.

Signaling Pathway of (-)-Yomogin-Induced Apoptosis

(-)-Yomogin has been shown to induce apoptosis in human promyelocytic leukemia HL-60 cells through the activation of both the extrinsic and intrinsic apoptotic pathways.^[1] The extrinsic pathway is initiated by the activation of caspase-8, which then cleaves Bid, a pro-apoptotic Bcl-2 family protein. The truncated Bid (tBid) translocates to the mitochondria, triggering the intrinsic pathway. This involves the translocation of Bax from the cytosol to the mitochondria, leading to the release of cytochrome c. Cytochrome c, in the cytosol, activates caspase-9, which, along with caspase-8, activates the executioner caspase-3. Activated

caspase-3 is responsible for the cleavage of various cellular substrates, including poly(ADP-ribose) polymerase (PARP), ultimately leading to the biochemical and morphological hallmarks of apoptosis.^[1]

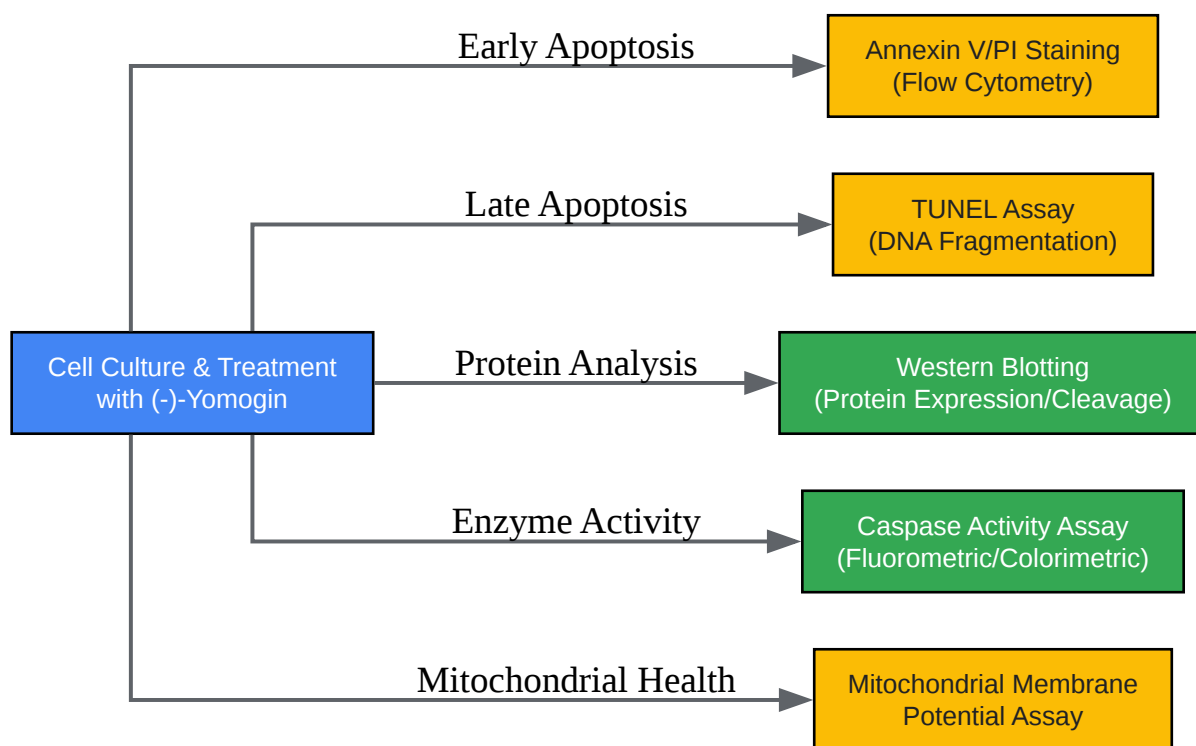


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Caption: Signaling pathway of **(-)-Yomogin**-induced apoptosis.

Experimental Workflow

A typical workflow to assess **(-)-Yomogin**-induced apoptosis involves a series of assays to detect key apoptotic markers at different stages of the process.



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References

- 1. Induction of apoptosis by yomogin in human promyelocytic leukemic HL-60 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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